

Safeguarding Your Research: Essential Safety and Handling of GSK-J1 Lithium Salt

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Compound of Interest

Compound Name: GSK-J1 lithium salt

Cat. No.: B1149967

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For Immediate Implementation: This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **GSK-J1 lithium salt**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

GSK-J1 is a potent and selective inhibitor of the H3K27 histone demethylases JMJD3 and UTX.^[1] While specific toxicity data for the lithium salt is not readily available, a comprehensive safety plan is crucial due to its bioactive nature. The following procedures are based on the safety data sheet for the chemically similar GSK-J1 sodium salt and general best practices for handling potent research compounds.

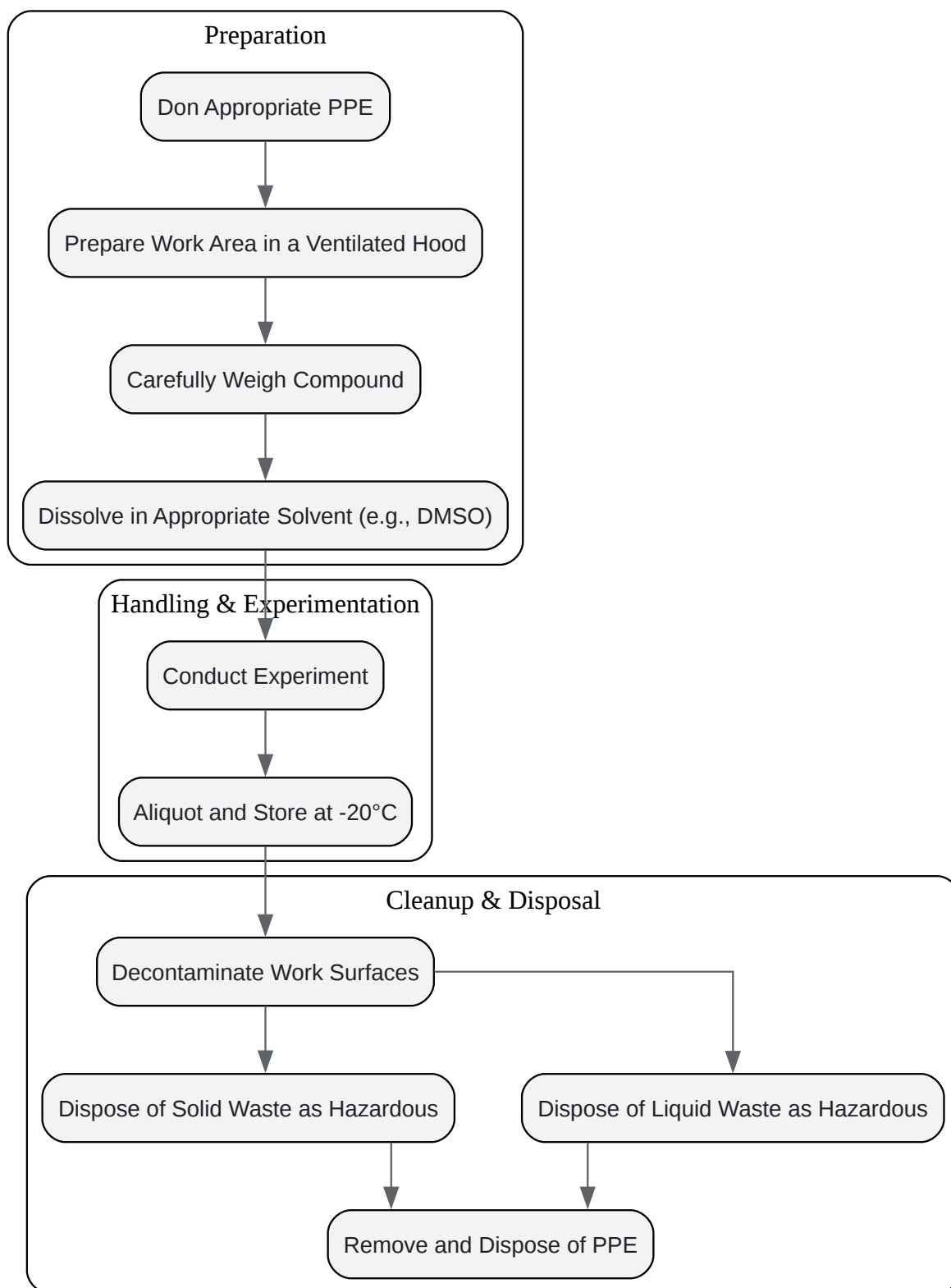
Personal Protective Equipment (PPE): Your First Line of Defense

When handling **GSK-J1 lithium salt**, a comprehensive barrier between the researcher and the compound is mandatory. The following personal protective equipment must be worn at all times.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemically resistant gloves. Inspect for tears or holes before and after use. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory Coat	A fully buttoned lab coat is required to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities.	Use a certified respirator if handling large quantities, if the material is aerosolized, or if there is a risk of inhalation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **GSK-J1 lithium salt** minimizes risk. The following workflow outlines the key steps for safe management of the compound within the laboratory.



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References

- 1. caymanchem.com [caymanchem.com]
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